

Application Notes and Protocols for Indeglitazar in Cell Culture Experiments

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Compound of Interest

Compound Name: Indeglitazar

Cat. No.: B1671868

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These application notes provide detailed protocols for the preparation and use of **Indeglitazar**, a pan-agonist of Peroxisome Proliferator-Activated Receptors (PPARs), for in vitro cell culture experiments. Adherence to these guidelines will ensure reproducible and accurate results in studies investigating the cellular effects of this compound.

Introduction

Indeglitazar (also known as PPM-204) is a potent agonist for all three PPAR subtypes: PPAR α , PPAR γ , and PPAR δ [1][2]. It is a valuable tool for studying the roles of these nuclear receptors in various biological processes, including glucose and lipid metabolism, inflammation, and cell differentiation[3][4][5]. Proper preparation of **Indeglitazar** is critical for obtaining reliable data in cell-based assays.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₉ NO ₆ S	
Molecular Weight	389.42 g/mol	
Appearance	Solid powder	
Solubility	Soluble in DMSO	
Insoluble in	Water	

Quantitative Data Summary

The following table summarizes key quantitative data for **Indeglitazar** from in vitro studies.

Parameter	Cell Type	Value (EC ₅₀)	Description	Reference
Preadipocyte Differentiation	Not specified	0.32 µM	Functional insulin sensitization capability of the cells. The maximal response was comparable to Rosiglitazone.	

Experimental Protocols

Materials

- **Indeglitazar** powder (CAS: 835619-41-5)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, DNase/RNase-free microcentrifuge tubes
- Sterile, filtered pipette tips
- Cell culture medium appropriate for the cell line being used

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of Indeglitazar Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Indeglitazar** in DMSO.

- Pre-warming: Allow the **Indeglitazar** powder and DMSO to equilibrate to room temperature before use.
- Weighing: Accurately weigh the desired amount of **Indeglitazar** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.894 mg of **Indeglitazar**.
- Dissolution: Add the appropriate volume of DMSO to the microcentrifuge tube containing the **Indeglitazar** powder. To aid dissolution, you can gently vortex the tube or use an ultrasonic bath. Ensure the powder is completely dissolved and the solution is clear. For higher concentrations, warming the tube at 37°C may be necessary.
- Sterilization (Optional): If necessary, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage (up to 1 year) or at -80°C for extended storage (up to 2 years). For short-term storage (days to weeks), 4°C can be used.

Preparation of Working Solutions

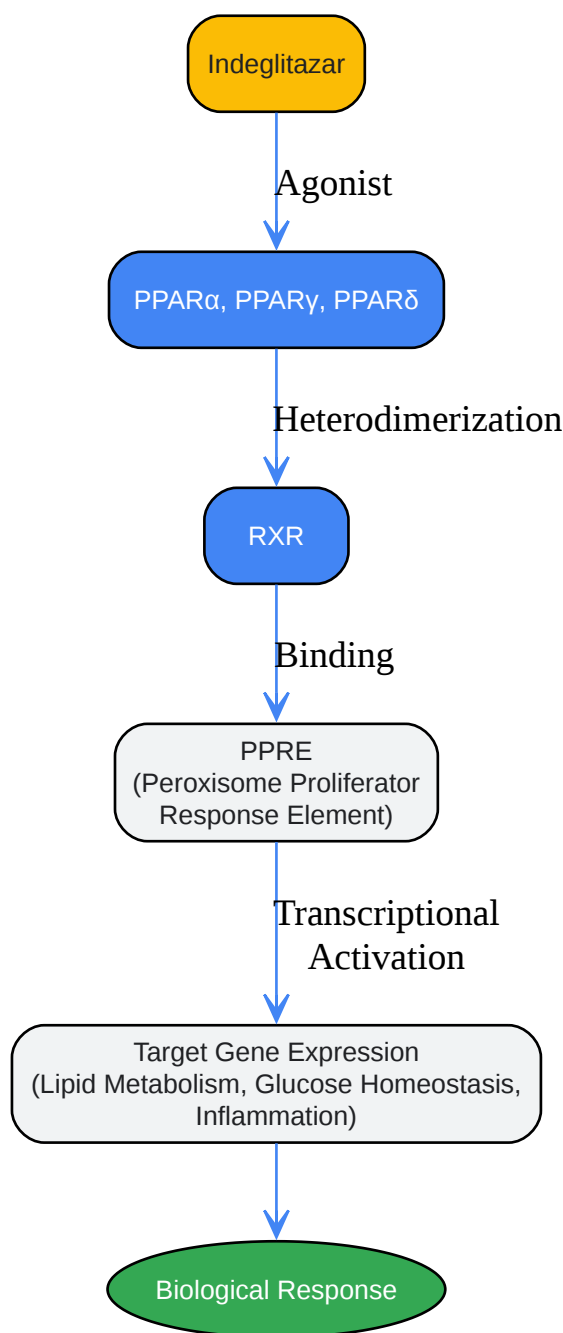
The final working concentration of **Indeglitazar** will depend on the specific cell type and experimental design. Based on the reported EC₅₀ value, a starting concentration range of 0.1 µM to 10 µM is recommended.

- Thawing: Thaw a single aliquot of the **Indeglitazar** stock solution at room temperature.
- Dilution: Serially dilute the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is kept to a minimum (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.

- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without **Indeglitazar**) to the cell culture medium as used for the highest concentration of the drug.
- Immediate Use: Use the freshly prepared working solutions immediately for treating cells.

Visualizations

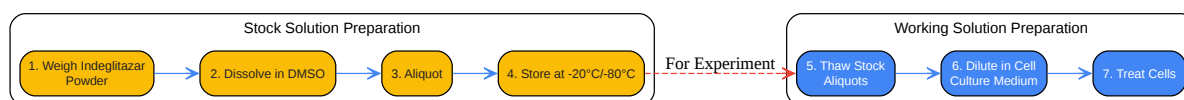
Signaling Pathway of Indeglitazar



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Caption: **Indeglitazar** acts as an agonist for PPAR α , γ , and δ , leading to gene expression changes.

Experimental Workflow for Indeglitazar Preparation



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Caption: Workflow for preparing **Indeglitazar** stock and working solutions for cell culture.

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